Spectroscopic Characterization of 4-(3,5-Dimethylphenoxy)aniline: A Technical Guide

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Compound of Interest

Compound Name:	*4-(3,5-Dimethylphenoxy)aniline*
CAS No.:	*86823-17-8*
Cat. No.:	*B186177*

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Introduction

4-(3,5-Dimethylphenoxy)aniline is a diaryl ether derivative with a primary amine substituent, a molecular scaffold of significant interest in medicinal chemistry and materials science. The precise elucidation of its molecular structure is paramount for its application in drug development and advanced materials, where structure-activity relationships are critical. This technical guide provides an in-depth analysis of the spectroscopic data for **4-(3,5-Dimethylphenoxy)aniline**, offering researchers and scientists a comprehensive reference for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental principles and supported by comparative analysis with related structures, ensuring a robust and reliable characterization.

The molecular structure of **4-(3,5-Dimethylphenoxy)aniline**, with the systematic numbering used for spectral assignments in this guide, is presented below.

Caption: Molecular structure of **4-(3,5-Dimethylphenoxy)aniline**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **4-(3,5-Dimethylphenoxy)aniline**, both ^{1}H and ^{13}C NMR provide diagnostic signals that confirm its structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-(3,5-Dimethylphenoxy)aniline** is expected to show distinct signals for the aromatic protons on both rings, the amine protons, and the methyl protons. The chemical shifts are influenced by the electron-donating nature of the amino group and the ether linkage, as well as the substitution pattern on the phenoxy ring.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **4-(3,5-Dimethylphenoxy)aniline**

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H2, H6	6.80 - 6.95	Doublet	2H
H3, H5	6.65 - 6.80	Doublet	2H
H2', H6'	6.60 - 6.75	Singlet	2H
H4'	6.55 - 6.70	Singlet	1H
-NH_2	3.50 - 4.50	Broad Singlet	2H
-CH_3	2.20 - 2.35	Singlet	6H

Interpretation of the ^{1}H NMR Spectrum:

- Aniline Ring Protons (H2, H6, H3, H5): The protons on the aniline ring will appear as two doublets in the aromatic region. The protons ortho to the amino group (H3, H5) are expected to be more shielded and thus appear at a lower chemical shift compared to the protons meta to the amino group (H2, H6). This is due to the electron-donating effect of the -NH_2 group.
- Phenoxy Ring Protons (H2', H6', H4'): The protons on the 3,5-dimethylphenoxy ring will appear as two singlets. The two equivalent protons at the C2' and C6' positions will produce

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one singlet, while the proton at the C4' position will give another singlet.

- Amine Protons (-NH_2): The protons of the primary amine will typically appear as a broad singlet. The chemical shift of this signal can vary depending on the solvent and concentration, and it may exchange with D_2O.

- Methyl Protons (-CH_3): The six protons of the two equivalent methyl groups on the phenoxy ring will give a sharp singlet at a higher field (lower ppm) due to their aliphatic nature.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The spectrum of **4-(3,5-Dimethylphenoxy)aniline** will show distinct signals for each unique carbon atom.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-(3,5-Dimethylphenoxy)aniline**

Carbon	Predicted Chemical Shift (δ, ppm)
C1	140 - 145
C2, C6	120 - 125
C3, C5	115 - 120
C4	145 - 150
C1'	155 - 160
C2', C6'	115 - 120
C3', C5'	138 - 142
C4'	120 - 125
-CH_3	20 - 25

Interpretation of the ^{13}C NMR Spectrum:

- Aniline Ring Carbons: The carbon attached to the nitrogen (C1) will be deshielded. The carbons ortho and para to the amino group (C3, C5 and C4) will be shielded due to the

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electron-donating resonance effect of the amino group. The carbon bearing the phenoxy group (C4) will be significantly deshielded.

- Phenoxy Ring Carbons: The carbon attached to the ether oxygen (C1') will be the most deshielded aromatic carbon in this ring. The carbons bearing the methyl groups (C3', C5') will also be deshielded.

- Methyl Carbons ($-CH_3$): The carbons of the two methyl groups will appear at a high field, typical for sp^3 hybridized carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-(3,5-Dimethylphenoxy)aniline** will show characteristic absorption bands for the N-H bonds of the primary amine, the C-N bond, the C-O-C ether linkage, and the aromatic rings.

Table 3: Characteristic IR Absorption Bands for **4-(3,5-Dimethylphenoxy)aniline**

Functional Group	Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric & symmetric)	3300 - 3500	Medium, two bands
Aromatic C-H Stretch	3000 - 3100	Medium to weak
Aliphatic C-H Stretch	2850 - 3000	Medium to weak
C=C Aromatic Ring Stretch	1500 - 1600	Medium to strong
N-H Bend	1580 - 1650	Medium
C-N Stretch	1250 - 1350	Medium
Aryl Ether C-O-C Stretch (asymmetric)	1200 - 1275	Strong
Aryl Ether C-O-C Stretch (symmetric)	1000 - 1075	Medium
C-H Out-of-plane Bending	690 - 900	Strong

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Interpretation of the IR Spectrum:

- N-H Vibrations: The presence of a primary amine is confirmed by two characteristic N-H stretching bands in the 3300-3500 cm^{-1} region, corresponding to the asymmetric and symmetric stretching vibrations. An N-H bending vibration is also expected around 1580-1650 cm^{-1}.
- C-O-C Ether Linkage: A strong, characteristic absorption band for the asymmetric C-O-C stretching of the diaryl ether will be observed in the 1200-1275 cm^{-1} region. A weaker symmetric stretching band is expected around 1000-1075 cm^{-1}.
- Aromatic Rings: Aromatic C-H stretching vibrations will appear just above 3000 cm^{-1}. C=C stretching vibrations within the aromatic rings will give rise to several bands in the 1500-1600 cm^{-1} region. Strong bands in the fingerprint region (690-900 cm^{-1}) due to C-H out-of-plane bending can provide information about the substitution pattern of the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structure elucidation. The molecular formula of **4-(3,5-Dimethylphenoxy)aniline** is $C_{14}H_{15}NO$, with a monoisotopic mass of approximately 213.1154 u.[1]

Table 4: Predicted Mass Spectrometry Data for **4-(3,5-Dimethylphenoxy)aniline**

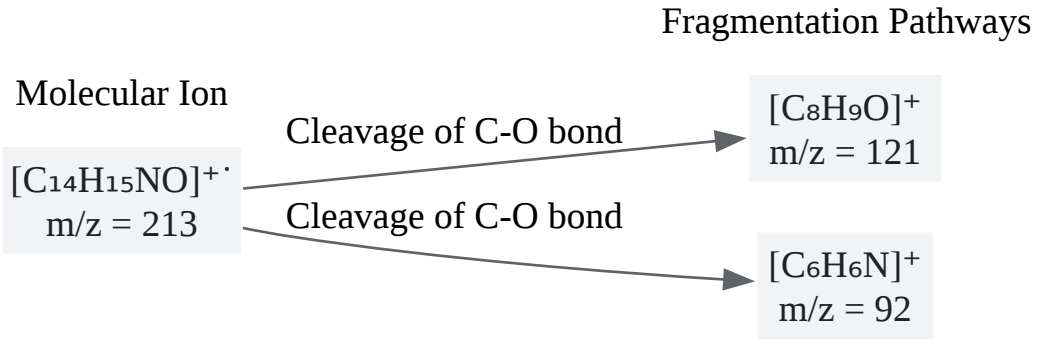
Ion	Predicted m/z
$[M]^+$	213.12
$[M+H]^+$	214.12
$[M+Na]^+$	236.10

Data sourced from PubChem predictions.[1]

Interpretation of the Mass Spectrum and Fragmentation Pattern:

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The mass spectrum will show a prominent molecular ion peak ($[M]^+$) at m/z 213. The fragmentation of **4-(3,5-Dimethylphenoxy)aniline** is expected to proceed through cleavage of the ether bond, which is a common fragmentation pathway for diaryl ethers.



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Caption: Proposed mass spectral fragmentation of **4-(3,5-Dimethylphenoxy)aniline**.

Key fragment ions would include:

- m/z 121: This fragment corresponds to the $[CH_3)_2C_6H_3O]^+$ ion, formed by the cleavage of the C-O ether bond with the charge retained on the dimethylphenoxy moiety.
- m/z 92: This fragment corresponds to the $[H_2NC_6H_4]^+$ ion, resulting from the cleavage of the C-O ether bond with the charge retained on the aminophenyl moiety.

The relative intensities of these fragment ions will depend on their stability.

Conclusion

The comprehensive analysis of ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data provides a detailed and unambiguous structural confirmation of **4-(3,5-Dimethylphenoxy)aniline**. This guide serves as a valuable resource for researchers, enabling confident identification and characterization of this compound in various scientific endeavors. The presented data and interpretations are based on established spectroscopic principles and are essential for quality control and further research in fields utilizing this important chemical entity.

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